

molecular formula and weight of (+)-Dimethyl L-tartrate

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Compound of Interest

Compound Name: (+)-Dimethyl L-tartrate

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Technical Overview of (+)-Dimethyl L-tartrate

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **(+)-Dimethyl L-tartrate**, a chiral compound frequently utilized in asymmetric synthesis.

Physicochemical Properties

The fundamental molecular properties of **(+)-Dimethyl L-tartrate** are essential for its application in chemical synthesis and drug development. These properties dictate its reactivity, solubility, and stoichiometric requirements in reactions.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₆ [1] [2] [3] [4]
Molecular Weight	178.14 g/mol [1] [2] [3] [4] [5]
IUPAC Name	dimethyl (2R,3R)-2,3-dihydroxybutanedioate [2] [3]
CAS Number	608-68-4 [1] [2] [3] [4] [5]

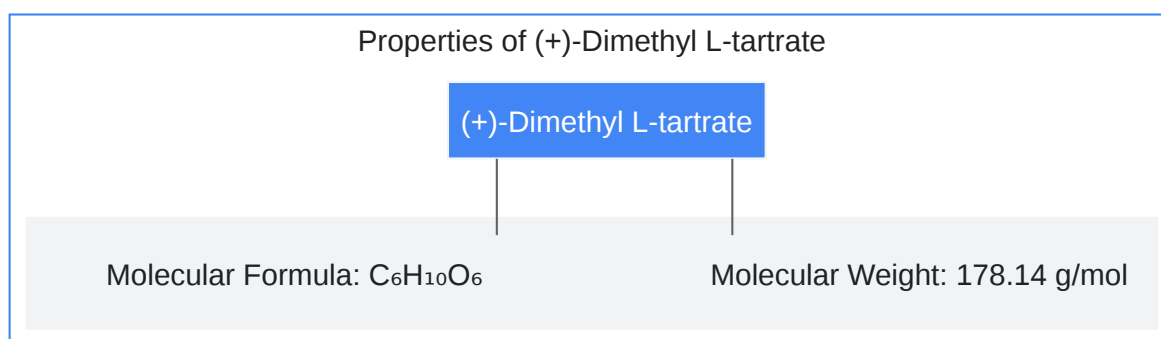
Experimental Protocols

While detailed experimental protocols are application-specific, the determination of the molecular formula and weight for a known compound like **(+)-Dimethyl L-tartrate** is typically confirmed through standard analytical techniques:

- **Mass Spectrometry (MS):** This technique is used to measure the mass-to-charge ratio of ions. High-resolution mass spectrometry (HRMS) can determine the molecular weight with high precision, which allows for the confident determination of the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy provide detailed information about the structure of the molecule, including the number and types of hydrogen and carbon atoms. This data confirms the connectivity and validates the molecular formula.
- **Elemental Analysis:** This method determines the mass percentages of the elements (carbon, hydrogen, oxygen) in a sample. The results are compared against the theoretical percentages calculated from the proposed molecular formula to confirm its accuracy.

Logical Data Representation

The following diagram illustrates the core properties of the compound.



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Caption: Core molecular data for **(+)-Dimethyl L-tartrate**.

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